

Sitostenone: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Sitostenone*

Cat. No.: *B12000126*

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CAS Number: 1058-61-3

Synonyms: Stigmast-4-en-3-one, β -Sitost-4-en-3-one, Δ^4 -Sitosterol-3-one

This technical guide provides a comprehensive overview of **Sitostenone**, a naturally occurring phytosterol with significant biological activities. The information is intended for researchers, scientists, and professionals in drug development, presenting key chemical properties, experimental methodologies, and known signaling pathways.

Core Chemical and Physical Properties

Sitostenone is a C29 steroid and a derivative of stigmastane.^{[1][2]} It is structurally similar to other key phytosterols. Quantitative data regarding its properties are summarized in the table below for ease of reference.

Property	Value	Source(s)
CAS Number	1058-61-3	[3][4][5][6][7]
Molecular Formula	C ₂₉ H ₄₈ O	[3][5][7]
Molecular Weight	412.69 g/mol	[1][3][5]
Appearance	White to off-white crystalline solid	[3][4]
Melting Point	82 °C	[3][8]
95-96.5 °C	[9]	
Boiling Point	503.8 ± 17.0 °C at 760 mmHg	[3][4][7]
Density	0.97 ± 0.1 g/cm ³	[3][7]
Solubility	Soluble in Acetone, Chloroform, Dichloromethane, DMSO, Ethyl Acetate.	[3][10]
Slightly soluble in Ethanol.	[8][11]	
logP (calculated)	6.95 to 10.24	[4][9][12]
Hydrogen Bond Acceptor Count	1	[4][12]
Hydrogen Bond Donor Count	0	[4][12]
Rotatable Bond Count	6	[4]

Spectroscopic Data

The structural elucidation of **Sitostenone** relies on standard spectroscopic techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Detailed ¹H and ¹³C NMR data have been reported, providing a clear spectral signature for the molecule.

- $^1\text{H-NMR}$ (500 MHz, CDCl_3): Key signals include a singlet at δ 5.72 ppm corresponding to the olefinic proton at C-4, and various signals for the six methyl groups between δ 0.71 and 1.17 ppm.[13]
- $^{13}\text{C-NMR}$ (125 MHz, CDCl_3): Characteristic peaks are observed at δ 199.9 ppm for the carbonyl carbon (C-3), and at δ 172.0 ppm and δ 123.9 ppm for the olefinic carbons at C-5 and C-4, respectively. The spectrum displays a total of 29 carbon signals.[13]

Mass Spectrometry (MS)

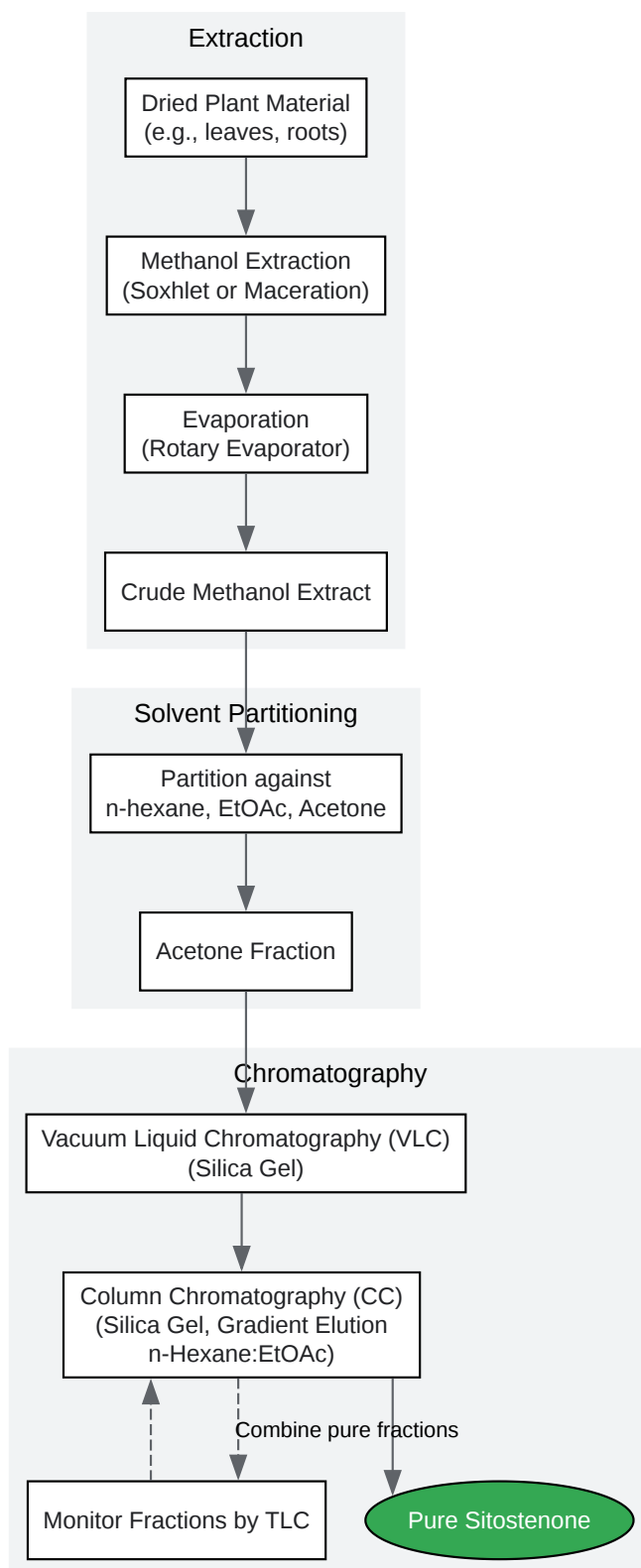
Mass spectrometry confirms the molecular weight of **Sitostenone**. The GC-MS analysis shows a molecular ion peak (m/z) of 412.37, consistent with the molecular formula $\text{C}_{29}\text{H}_{48}\text{O}$.[13]

Experimental Protocols and Methodologies

This section details common experimental procedures related to the isolation and activity assessment of **Sitostenone**.

Isolation and Purification from Natural Sources

Sitostenone is typically isolated from plant sources using chromatographic techniques. It has been extracted from the roots of *Xanthium sibiricum*[3], the leaves of *Macaranga magna* Turill[13], and the bark of *Anacardium occidentale*[1]. The following is a generalized workflow for its isolation.

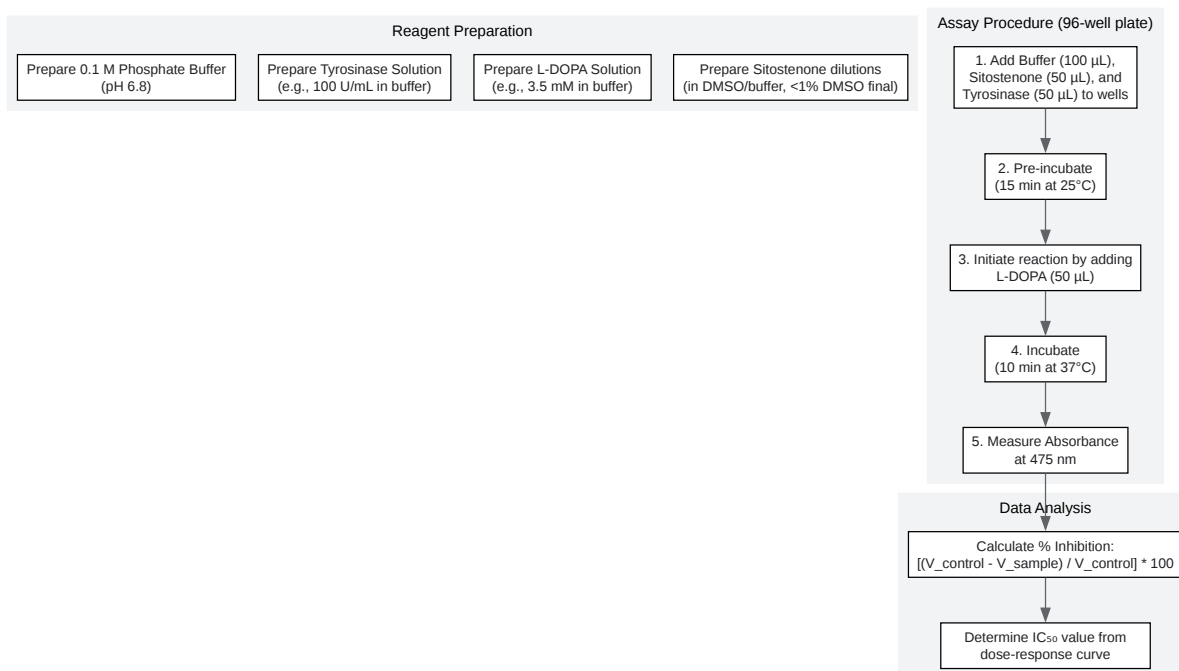


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Caption: Generalized workflow for the isolation and purification of **Sitostenone**.

Tyrosinase Inhibition Assay

Sitostenone is a known inhibitor of tyrosinase, the key enzyme in melanin synthesis.[6][14] The following protocol describes a common in vitro assay to quantify this inhibitory activity using mushroom tyrosinase.



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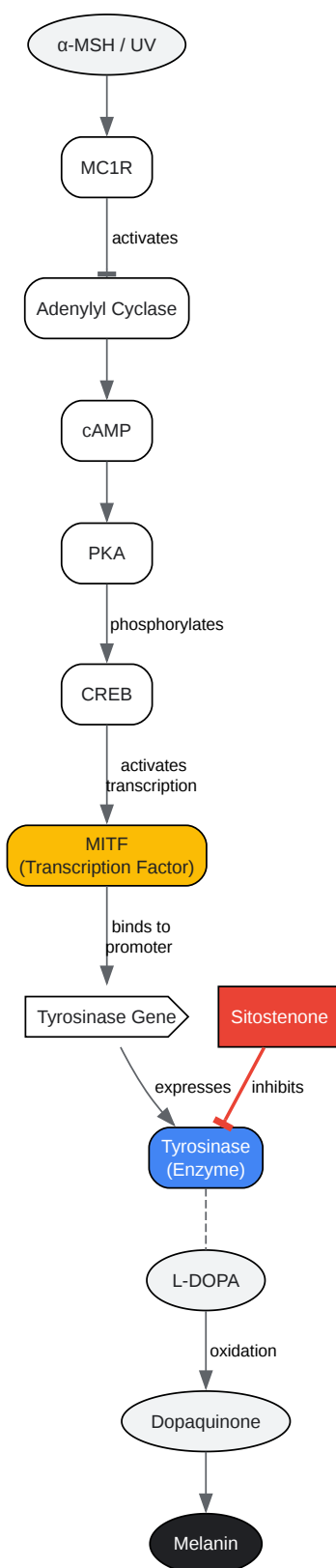
Caption: Experimental workflow for a mushroom tyrosinase inhibition assay.

Biological Activity and Signaling Pathways

Sitostenone exhibits a range of biological activities, including anti-melanogenic, anti-tumor, and antioxidant effects.[3][6][14]

Anti-Melanogenic Activity

The primary mechanism for the anti-melanogenic (skin-whitening) effect of **Sitostenone** is its ability to inhibit tyrosinase.[6] Tyrosinase is the rate-limiting enzyme in the melanogenesis pathway, which is regulated by the Microphthalmia-associated transcription factor (MITF). MITF expression is controlled by upstream signaling cascades, including the cAMP/PKA/CREB pathway. By inhibiting tyrosinase directly, **Sitostenone** blocks the conversion of L-DOPA to dopaquinone, a critical step in melanin synthesis.

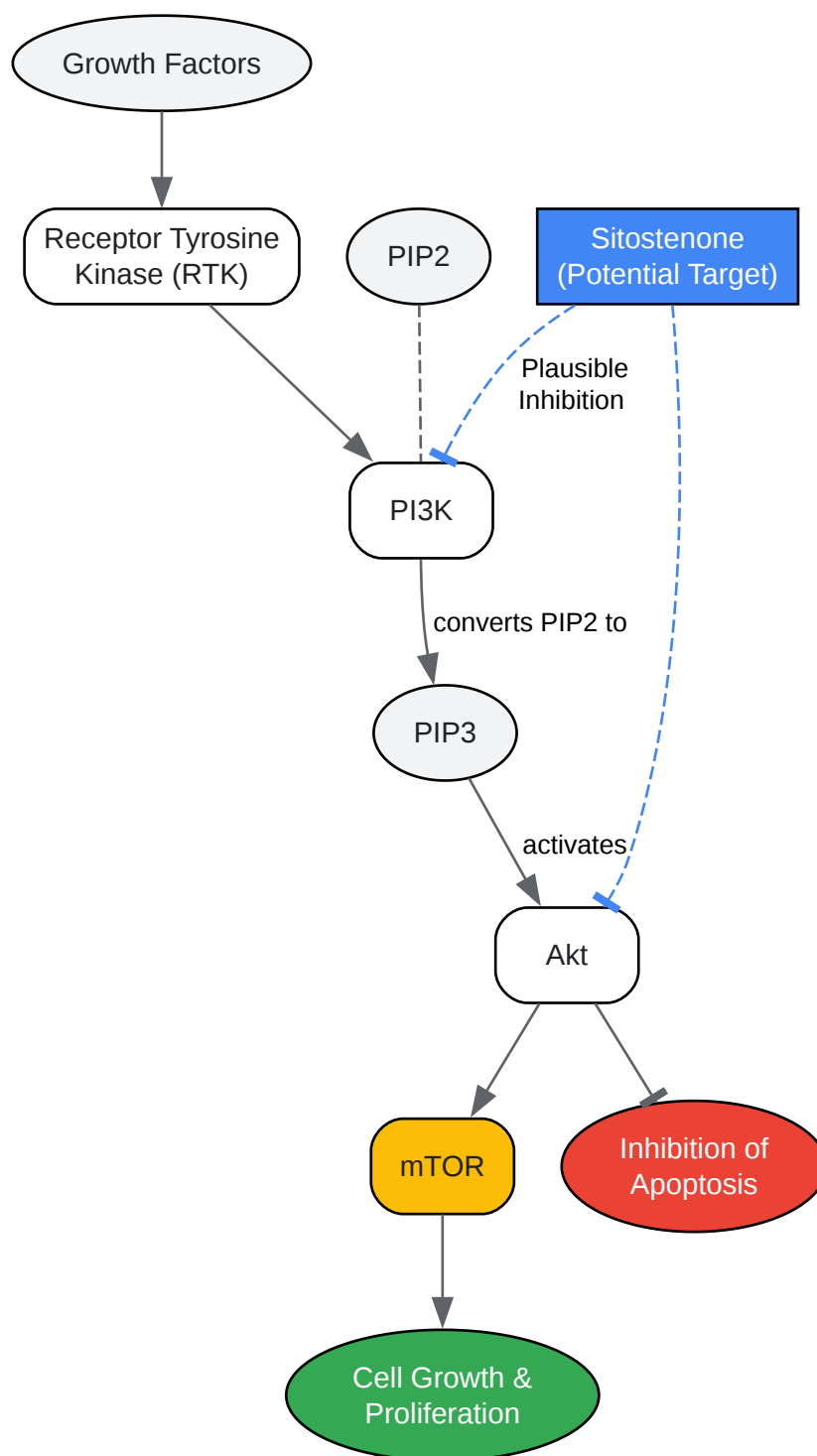


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Caption: **Sitostenone's** role in the melanogenesis signaling pathway.

Anti-Tumor and Apoptotic Activity

Sitostenone has demonstrated cytotoxic effects against breast cancer cell lines (MDA-MB-231).[3] While its exact anti-tumor mechanism is still under investigation, studies on the closely related compound β -sitosterol suggest that the PI3K/Akt/mTOR pathway is a plausible target. This pathway is a central regulator of cell growth, proliferation, and survival, and its over-activation is a hallmark of many cancers. Inhibition of this pathway can lead to apoptosis (programmed cell death). β -sitosterol has been shown to induce apoptosis through the activation of caspase-3 and by altering the Bax/Bcl-2 ratio.[5]

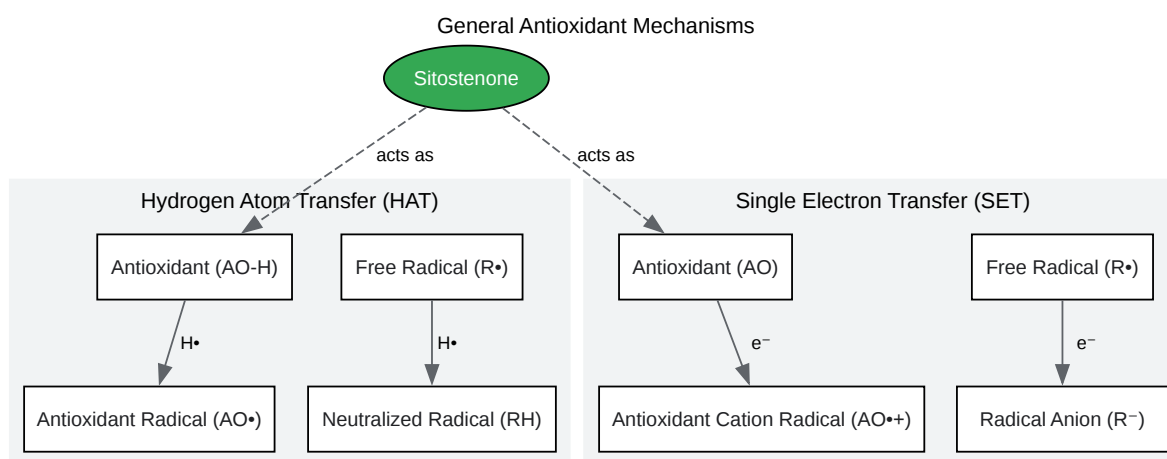


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Caption: The PI3K/Akt/mTOR pathway, a potential target for **Sitostenone's** anti-tumor activity.

Antioxidant Activity

Sitostenone is reported to have antioxidant properties.[3][10] While its specific mechanism has not been fully elucidated, antioxidants generally function through two primary mechanisms: Hydrogen Atom Transfer (HAT) and Single Electron Transfer (SET). These mechanisms allow them to neutralize reactive oxygen species (ROS), thereby preventing cellular damage.



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